

Spectroscopic Identification of L-Tyrosine Methyl Ester Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name:	Methyl 2-amino-3-(4-hydroxyphenyl)propanoate hydrochloride
CAS No.:	68697-61-0
Cat. No.:	B555554

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the key spectroscopic data and analytical methodologies required for the unambiguous identification and characterization of L-Tyrosine methyl ester hydrochloride. The information presented is critical for quality control, reaction monitoring, and characterization of this important amino acid derivative in research and development settings.

Core Spectroscopic Data

The structural confirmation of L-Tyrosine methyl ester hydrochloride ($C_{10}H_{14}ClNO_3$, Molecular Weight: 231.68 g/mol) is achieved through a combination of spectroscopic techniques. The following tables summarize the key quantitative data obtained from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

1H NMR Spectroscopy

Proton NMR (^1H NMR) provides detailed information about the chemical environment of hydrogen atoms in the molecule. The spectrum of L-Tyrosine methyl ester hydrochloride is typically recorded in a deuterated solvent such as DMSO- d_6 or D_2O .

Table 1: ^1H NMR Spectroscopic Data for L-Tyrosine Methyl Ester Hydrochloride in DMSO- d_6 [\[1\]](#)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
9.56	Singlet	1H	Phenolic -OH
8.74	Broad Singlet	3H	Ammonium $-\text{NH}_3^+$
7.02	Doublet	2H	Aromatic $\text{C}_2\text{-H}$, $\text{C}_6\text{-H}$
6.75	Doublet	2H	Aromatic $\text{C}_3\text{-H}$, $\text{C}_5\text{-H}$
4.13	Triplet	1H	$\alpha\text{-CH}$
3.66	Singlet	3H	Methyl Ester $-\text{OCH}_3$
3.10, 3.02	Doublet of Doublets	2H	$\beta\text{-CH}_2$

^{13}C NMR Spectroscopy

Carbon-13 NMR (^{13}C NMR) is used to determine the types of carbon atoms present in the molecule.

Table 2: ^{13}C NMR Spectroscopic Data for L-Tyrosine Hydrochloride (a closely related structure) [\[2\]](#)

Chemical Shift (ppm)	Assignment
172.6	Carboxyl Carbon (-COOH)
156.4	Aromatic C ₄ -OH
132.0	Aromatic C ₂ /C ₆
126.8	Aromatic C ₁
117.2	Aromatic C ₃ /C ₅
55.4	α-Carbon
35.9	β-Carbon

Note: Data for the methyl ester hydrochloride will show a signal for the methyl ester carbon (~52 ppm) and a shift in the carboxyl carbon signal.

Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in a molecule based on the absorption of infrared radiation.

Table 3: Key IR Absorption Bands for L-Tyrosine Methyl Ester Hydrochloride

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3400	Strong, Broad	O-H stretch (phenolic)
~3000	Strong, Broad	N-H stretch (ammonium)
~2850-3000	Medium	C-H stretch (aromatic and aliphatic)
~1745	Strong	C=O stretch (ester)[3]
~1600, ~1515	Medium-Strong	C=C stretch (aromatic ring)
~1240	Strong	C-O stretch (ester and phenol)

Mass Spectrometry

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments, confirming the molecular weight. For L-Tyrosine methyl ester, the expected molecular ion $[M+H]^+$ would be approximately 196.097 m/z .^[4]

Experimental Protocols

The following sections detail the generalized methodologies for the synthesis and spectroscopic analysis of L-Tyrosine methyl ester hydrochloride.

Synthesis of L-Tyrosine Methyl Ester Hydrochloride

A common method for the synthesis of L-Tyrosine methyl ester hydrochloride is the Fischer esterification of L-Tyrosine using methanol and a catalyst such as thionyl chloride or hydrogen chloride gas.^{[5][6]}

Materials:

- L-Tyrosine
- Anhydrous Methanol
- Thionyl Chloride (SOCl_2) or Hydrogen Chloride (HCl) gas
- Diethyl ether (or other suitable non-polar solvent for precipitation)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Ice bath
- Rotary evaporator

Procedure:

- Suspend L-Tyrosine in anhydrous methanol in a round-bottom flask equipped with a magnetic stir bar.

- Cool the suspension in an ice bath.
- Slowly add thionyl chloride dropwise to the stirred suspension. Alternatively, bubble dry HCl gas through the mixture.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature, then heat to reflux.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the solution to room temperature.
- Remove the methanol under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization, often by precipitation from the methanolic solution by adding diethyl ether.
- Filter the resulting white solid, wash with cold diethyl ether, and dry under vacuum.

Spectroscopic Analysis

2.2.1. NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the dried L-Tyrosine methyl ester hydrochloride in a suitable deuterated solvent (e.g., 0.5-0.7 mL of DMSO-d₆ or D₂O) in an NMR tube.
- **Instrumentation:** A standard NMR spectrometer (e.g., 300, 400, or 500 MHz) is used.
- **¹H NMR Acquisition:** A standard one-pulse sequence is typically sufficient. Key parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
- **¹³C NMR Acquisition:** A proton-decoupled ¹³C NMR spectrum is acquired. Due to the lower natural abundance of ¹³C, a larger number of scans and a longer relaxation delay may be required.

2.2.2. IR Spectroscopy

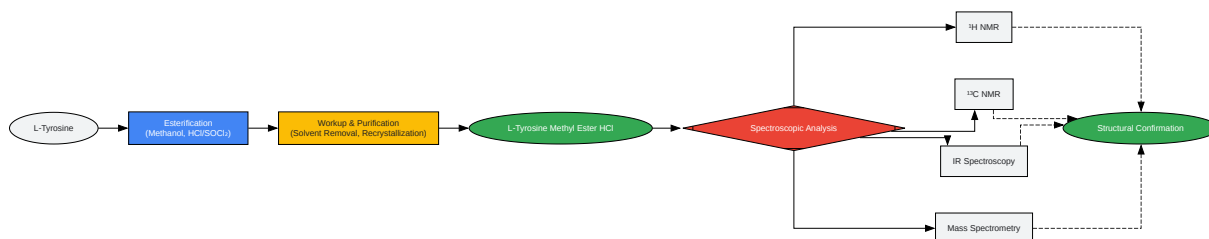
- **Sample Preparation:** For a solid sample, the KBr pellet method or Attenuated Total Reflectance (ATR) can be used. For the KBr method, a small amount of the sample is ground with dry KBr and pressed into a thin pellet. For ATR, the solid sample is placed directly on the ATR crystal.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer is used.
- **Data Acquisition:** A background spectrum of the empty sample holder (or pure KBr pellet) is recorded first. The sample spectrum is then recorded, typically in the range of 4000-400 cm^{-1} . The final spectrum is presented in terms of transmittance or absorbance versus wavenumber.

2.2.3. Mass Spectrometry

- **Sample Preparation:** The sample is dissolved in a suitable solvent (e.g., methanol or acetonitrile/water) at a low concentration (e.g., 1 mg/mL).
- **Instrumentation:** An electrospray ionization (ESI) mass spectrometer is commonly used for this type of polar molecule.
- **Data Acquisition:** The sample solution is infused into the ESI source. The mass spectrometer is operated in positive ion mode to detect the protonated molecule $[\text{M}+\text{H}]^+$. A full scan spectrum is acquired over a relevant m/z range (e.g., 50-500).

Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and characterization of L-Tyrosine methyl ester hydrochloride.



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Caption: General workflow for synthesis and spectroscopic characterization.

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